

# how to dissolve and store 1G244 for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1G244

Cat. No.: B604936

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## Application Notes and Protocols for 1G244

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1G244** is a potent and selective dual inhibitor of dipeptidyl-peptidase 8 (DPP8) and dipeptidyl-peptidase 9 (DPP9) with IC50 values of 12 nM and 84 nM, respectively[1]. It is a valuable research tool for studying the roles of DPP8 and DPP9 in various cellular processes. Notably, **1G244** does not inhibit dipeptidyl peptidase-4 (DPPIV) or dipeptidyl peptidase-2 (DPPII)[1]. Research has demonstrated that **1G244** can induce apoptosis in multiple myeloma cells, suggesting its potential as an anti-myeloma agent[1]. This document provides detailed protocols for the dissolution and storage of **1G244**, as well as an overview of its mechanism of action.

### Physicochemical and Biological Properties

A summary of the key properties of **1G244** is provided in the table below.

Property	Value	Reference
Target	DPP8 / DPP9	[1]
IC50 (DPP8)	12 nM	[1]
IC50 (DPP9)	84 nM	[1]
Cellular Effect	Induces apoptosis and pyroptosis	[2][3]
In Vitro Concentration	0-100 $\mu$ M (for cell viability assays)	[1]
In Vivo Dosage	30 mg/kg (subcutaneous, once-a-week)	[1]

## Experimental Protocols

### Preparation of Stock Solutions

Materials:

- **1G244** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes or vials

Protocol:

- Equilibrate the **1G244** vial to room temperature before opening.
- To prepare a stock solution (e.g., 20.8 mg/mL), add the appropriate volume of DMSO to the vial of **1G244**.
- Vortex thoroughly to ensure the compound is completely dissolved. The resulting solution should be clear.

### Storage of Stock Solutions

Proper storage is crucial to maintain the stability and activity of **1G244**.

Storage Temperature	Shelf Life	Notes
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

Important Considerations:

- Store in tightly sealed containers, protected from moisture and light[1].
- For -80°C storage, use within 6 months[1].
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

## Preparation of Working Solutions for In Vivo Studies

Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution of  $\geq 2.08$  mg/mL[1].

- Start with a 20.8 mg/mL DMSO stock solution of **1G244**.
- For a 1 mL final working solution, take 100  $\mu$ L of the DMSO stock solution.
- Add 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL. Mix well.

Note: If the dosing period is expected to exceed half a month, this protocol should be used with caution[1].

Protocol 2: Formulation with Corn Oil

This protocol also yields a clear solution of  $\geq 2.08$  mg/mL[1].

- Start with a 20.8 mg/mL DMSO stock solution of **1G244**.
- For a 1 mL final working solution, take 100  $\mu$ L of the DMSO stock solution.
- Add 900  $\mu$ L of Corn oil and mix thoroughly until the solution is homogeneous.

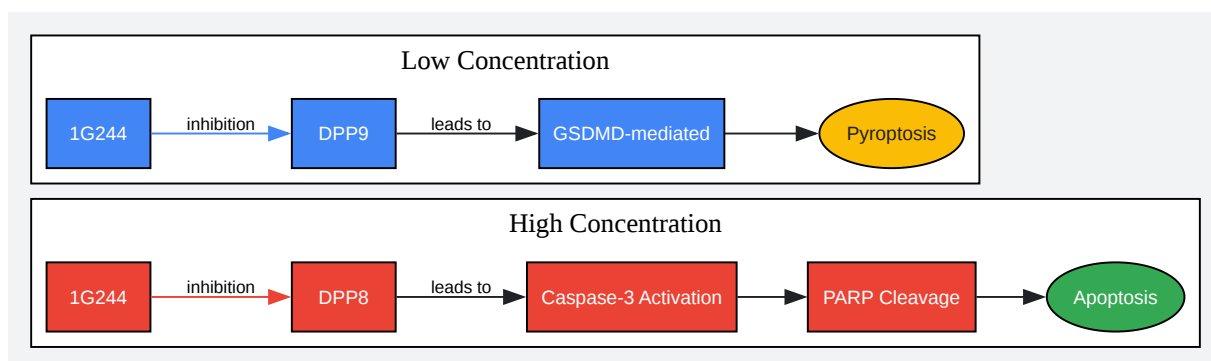
## Mechanism of Action

**1G244** exerts its cellular effects primarily through the inhibition of DPP8 and DPP9. This inhibition can trigger two distinct cell death pathways depending on the cellular context and the concentration of the inhibitor.

- Apoptosis (at higher concentrations): Inhibition of DPP8 by **1G244** leads to the activation of caspase-3 and subsequent cleavage of PARP, culminating in apoptotic cell death[1][2][3].
- Pyroptosis (at lower concentrations): Inhibition of DPP9 can induce GSDMD-mediated pyroptosis, a form of inflammatory cell death[2][3].

## Visualized Pathways and Workflows

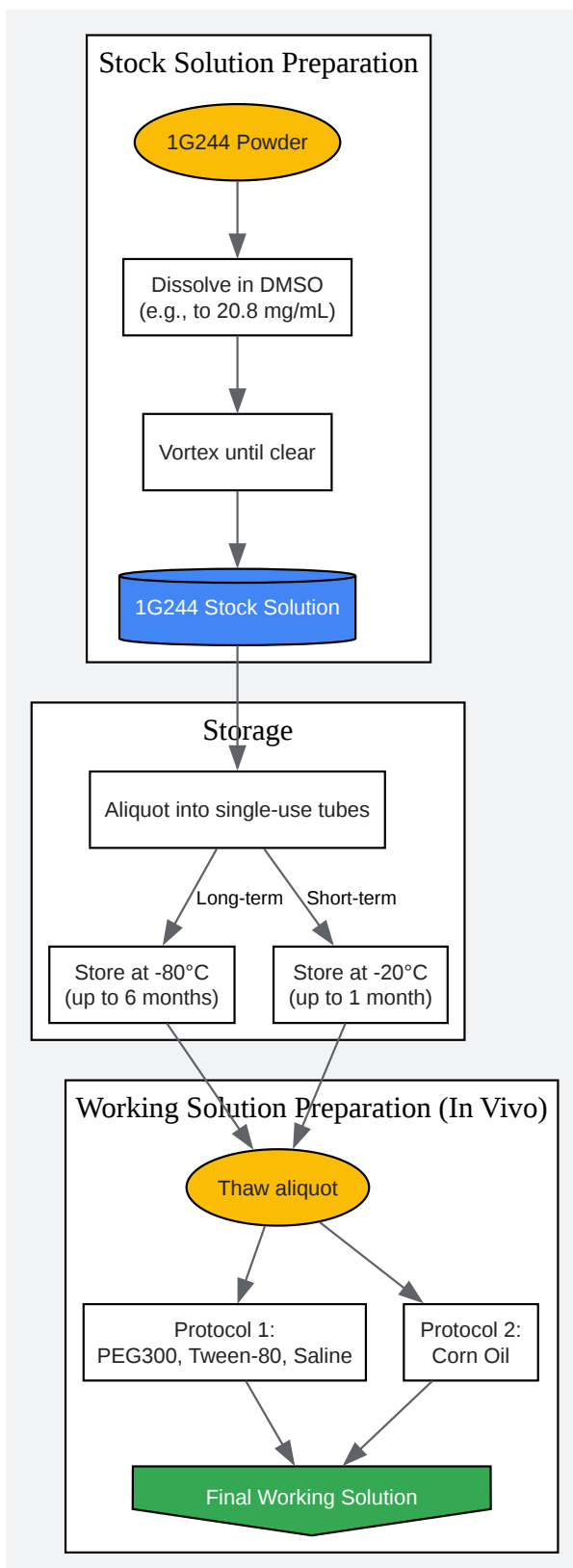
### Signaling Pathway of 1G244-Induced Cell Death



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Caption: Dual signaling pathways of **1G244**.

## Experimental Workflow for 1G244 Dissolution and Storage



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Caption: Workflow for **1G244** preparation and storage.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DPP8 Selective Inhibitor Tominostat as a Novel and Broad-Spectrum Anticancer Agent against Hematological Malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. DPP8 Selective Inhibitor Tominostat as a Novel and Broad-Spectrum Anticancer Agent against Hematological Malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)